

Application Notes and Protocols for the Enzymatic Synthesis of Isopentyl Pentanoate

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Compound of Interest

Compound Name: 3-Methylbutyl pentanoate

Cat. No.: B1583783

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Abstract

Isopentyl pentanoate (isoamyl valerate) is a flavor and fragrance ester with a characteristic fruity, apple-like aroma, finding applications in the food, cosmetic, and pharmaceutical industries. Traditional chemical synthesis often involves harsh conditions and acid catalysts. This document details a robust and sustainable protocol for the synthesis of isopentyl pentanoate via enzymatic esterification using an immobilized lipase in a solvent-free system. Enzymatic synthesis offers high specificity, mild reaction conditions, and a greener alternative to conventional chemical methods.

Principle of Enzymatic Esterification

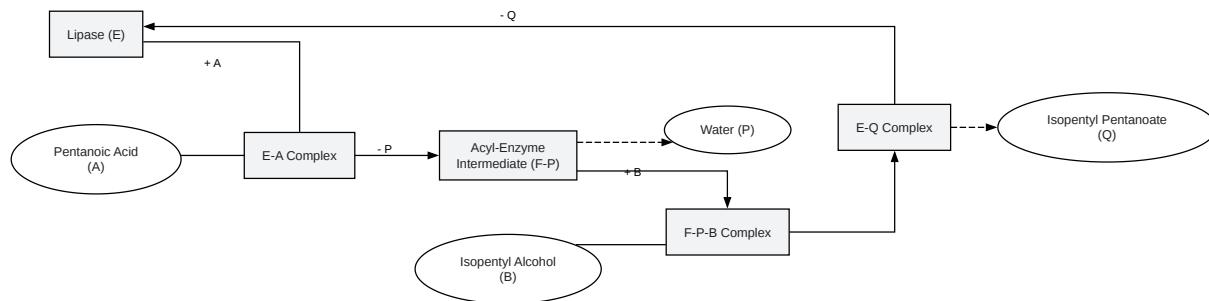
The synthesis of isopentyl pentanoate is achieved through the direct esterification of isopentyl alcohol (also known as isoamyl alcohol) and pentanoic acid (also known as valeric acid), catalyzed by a lipase. Lipases (triacylglycerol hydrolases) are highly efficient biocatalysts that, in non-aqueous or micro-aqueous environments, can reverse their natural hydrolytic function to catalyze the formation of ester bonds.^[1] The reaction is an equilibrium process, as shown below.

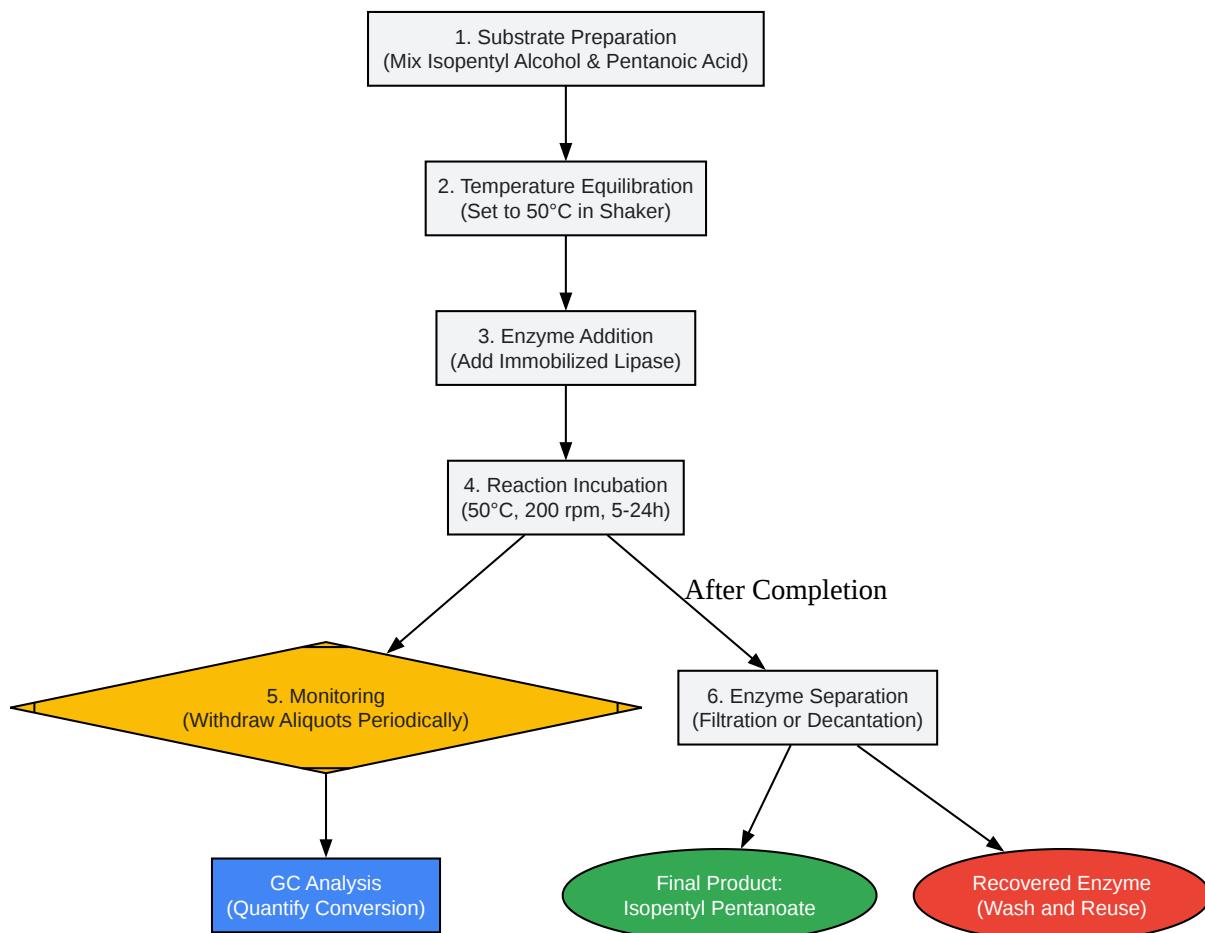


Using an immobilized enzyme, such as Novozym® 435 (lipase B from *Candida antarctica* immobilized on an acrylic resin), is highly advantageous as it enhances enzyme stability and allows for easy separation from the reaction mixture and subsequent reuse.^{[2][3][4]} To drive the equilibrium towards the product side and achieve high conversion rates, the water produced during the reaction can be removed, for instance, by applying a vacuum or using molecular sieves.^[5]

Reaction Mechanism

The lipase-catalyzed esterification typically follows a Ping-Pong Bi-Bi mechanism. This involves the formation of a covalent acyl-enzyme intermediate with the carboxylic acid, followed by a nucleophilic attack from the alcohol to release the ester and regenerate the free enzyme.



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